

# Technical Guide: Boc-Asp(OtBu)-OH in Peptide Synthesis

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## Compound of Interest

Compound Name: **Boc-Asp(OtBu)-OH**

Cat. No.: **B558377**

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of N- $\alpha$ -(tert-butoxycarbonyl)-L-aspartic acid  $\beta$ -tert-butyl ester, commonly known as **Boc-Asp(OtBu)-OH**. It details its chemical properties, its critical role in peptide synthesis, and experimental protocols for its application.

## Core Compound Data: Boc-Asp(OtBu)-OH

**Boc-Asp(OtBu)-OH** is a derivative of the amino acid L-aspartic acid, strategically modified with two distinct protecting groups: the Boc group on the  $\alpha$ -amino group and a tert-butyl ester (OtBu) on the side-chain carboxyl group. This dual protection makes it a cornerstone reagent in Boc-based solid-phase peptide synthesis (SPPS).

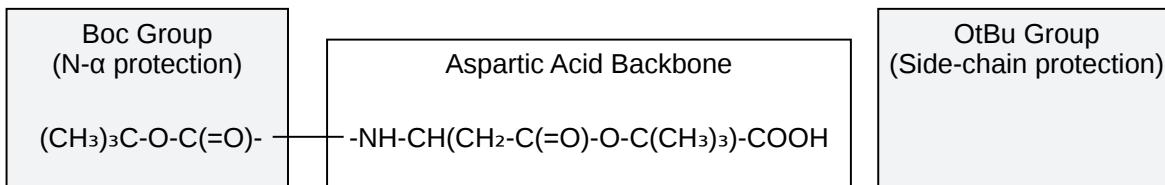
## Physicochemical Properties

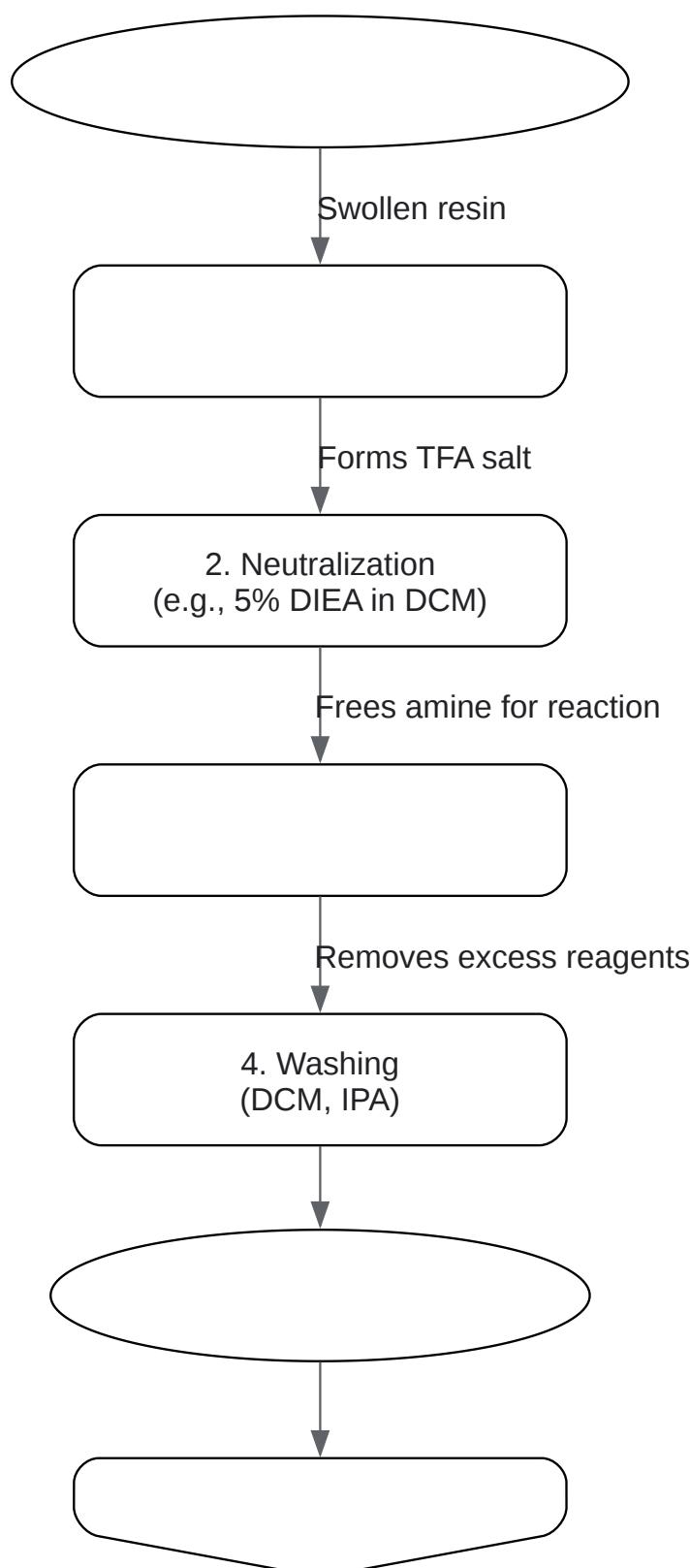
The quantitative data for **Boc-Asp(OtBu)-OH** are summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	1676-90-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C13H23NO6	<a href="#">[2]</a>
Molecular Weight	289.32 g/mol	
Appearance	White to off-white powder	
Melting Point	64-67 °C	
Optical Activity	$[\alpha]_{D}^{20} +2.0 \pm 0.4^{\circ}$ , c = 1% in methanol	
Purity	≥98.0%	
Solubility	Soluble in methanol and dimethyl sulfoxide	
Storage Temperature	2-8°C	

## Chemical Structure and Protecting Groups

The structure of **Boc-Asp(OtBu)-OH** is designed for controlled, sequential peptide bond formation. The tert-butoxycarbonyl (Boc) group protects the  $\alpha$ -amine, while the tert-butyl (OtBu) ester protects the side-chain carboxylic acid. This orthogonal protection scheme is fundamental to its utility.



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## References

- 1. [sarchemlabs.com](http://sarchemlabs.com) [sarchemlabs.com]
- 2. [peptide.com](http://peptide.com) [peptide.com]
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